What is the chemical structure of Methyl cholate?

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Compound of Interest

Compound Name:	*Methyl cholate*
Cat. No.:	*B8815926*

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Title: **Methyl Cholate**: Structural Dynamics, Synthesis Protocols, and Applications in Supramolecular Chemistry

Executive Summary

Methyl cholate (CAS: 1448-36-8) is the methyl ester derivative of cholic acid, a primary bile acid synthesized in the liver from cholesterol[1]. By masking the C-24 carboxylic acid as a methyl ester, the molecule retains its amphipathic steroidal core—featuring three stereospecific hydroxyl groups—while eliminating the ionizable tail. This structural modification is critical for researchers utilizing **methyl cholate** as a supramolecular carrier for aldoses or as a regioselective scaffold in the synthesis of complex steroidal drugs, such as squalamine and ursodeoxycholic acid (UDCA)[2][3].

Chemical Structure and Physicochemical Profiling

Methyl cholate is a tetracyclic triterpenoid derivative built upon a cyclopentanophenanthrene ring system.

- Stereochemistry: The hydroxyl groups at the C-3, C-7, and C-12 positions are all in the alpha (α) configuration. The junction between rings A and B is in the cis (5β) configuration, giving

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the molecule a distinctive "bent" architecture[4].

- Amphipathicity: The convex surface of the steroid skeleton is highly hydrophobic (dominated by methyl groups at C-10 and C-13), whereas the concave surface is hydrophilic (due to the three α-hydroxyl groups). This facial amphipathicity is the primary driver of its biological and supramolecular utility[5].

Table 1: Physicochemical and Analytical Properties of **Methyl Cholate**[1][6]

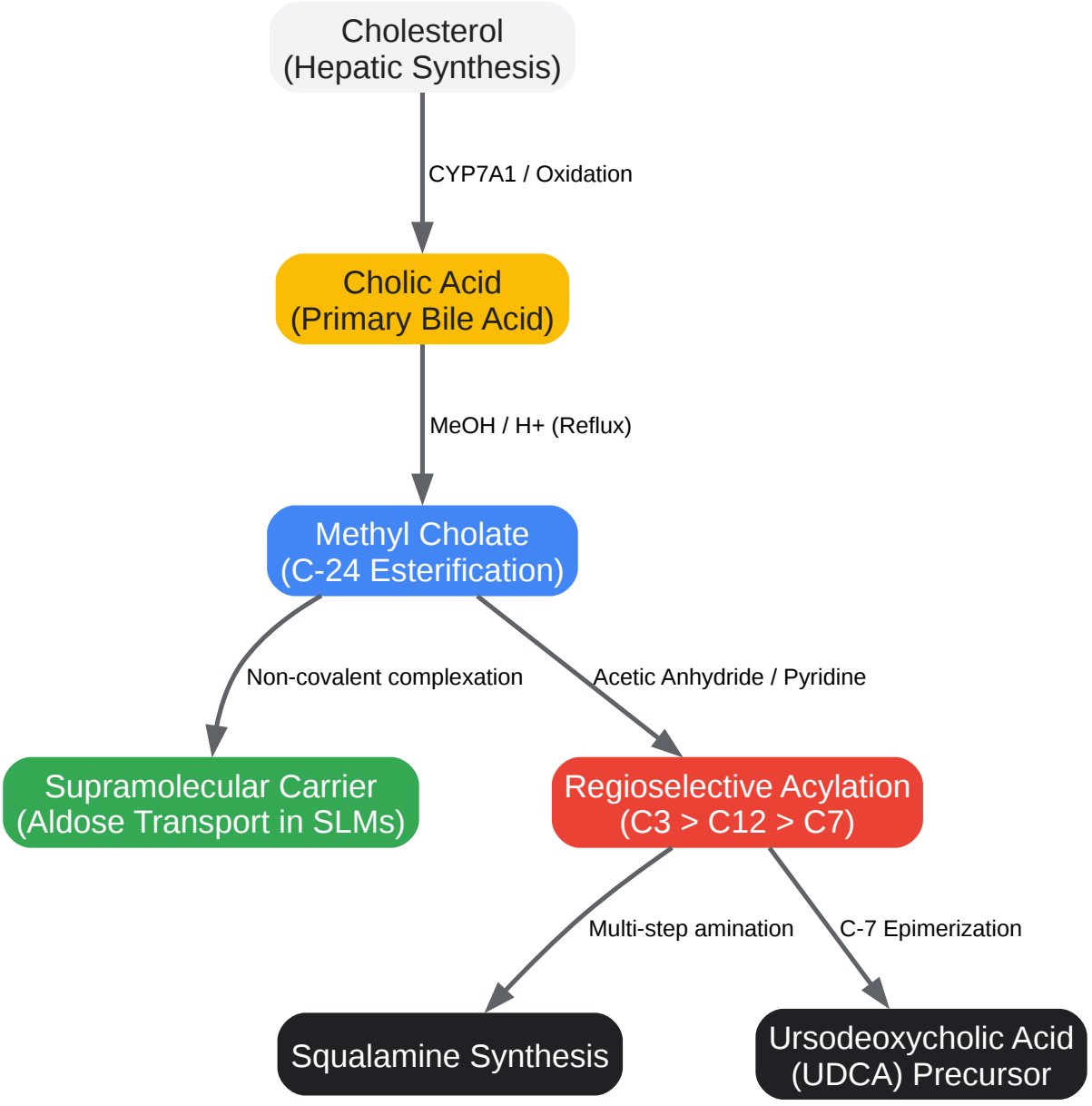
Property	Value
IUPAC Name	Methyl (4R)-4-[(3R,5S,7R,8R,9S,10S,12S,13R,14S,17R)-3,7,12-trihydroxy-10,13-dimethyl-tetradecahydro-1H-cyclopenta[a]phenanthren-17-yl]pentanoate
Molecular Formula	C25H42O5
Molecular Weight	422.6 g/mol
Monoisotopic Mass	422.30322 Da
XlogP (Predicted)	3.9
Topological Polar Surface Area	87 Å²
Hydroxyl Reactivity Gradient	C3 > C12 > C7

Table 2: Expected Mass Spectrometry Adducts (Predicted CCS)[6]

Adduct	m/z	Predicted CCS (Å²)
[M+H]+	423.31050	206.6
[M+Na]+	445.29244	208.2
[M-H]-	421.29594	205.7

Structural and Mechanistic Pathway

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Biosynthetic origin and synthetic applications of **Methyl Cholate**.

Experimental Protocol: Synthesis of **Methyl Cholate** via Esterification

The conversion of cholic acid to **methyl cholate** is achieved via a classic Fischer esterification. The protocol below is engineered for high yield and incorporates self-validating analytical

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checkpoints to ensure scientific integrity[2][7].

Rationale & Causality: Cholic acid is poorly soluble in many non-polar organic solvents but highly soluble in methanol. Using methanol as both the nucleophilic reactant and the solvent drives the equilibrium toward the ester product via Le Chatelier's principle. A catalytic amount of concentrated sulfuric acid (H_2SO_4) or hydrochloric acid (HCl) is required to protonate the C-24 carbonyl oxygen, significantly increasing its electrophilicity for nucleophilic attack by methanol.

Step-by-Step Methodology:

- Reaction Setup: Dissolve 1.0 equivalent of cholic acid in an excess of anhydrous methanol (approximately 5-10 mL per gram of cholic acid).
- Catalysis: Slowly add a catalytic amount of concentrated H_2SO_4 (or 37% HCl) dropwise while under continuous magnetic stirring. Causality: The protonation step is highly exothermic; controlled addition prevents localized overheating and charring of the steroid skeleton.
- Reflux: Heat the mixture to reflux (approx. 65°C) for 1 to 4 hours.
    - Self-Validation Checkpoint: Monitor the reaction progression via Thin Layer Chromatography (TLC) using a mobile phase of chloroform/methanol (9:1). The disappearance of the highly polar cholic acid spot (lower Rf) and the appearance of a less polar **methyl cholate** spot (higher Rf) conclusively validates reaction completion.
- Crystallization: Remove the heat and allow the reaction mixture to cool slowly to room temperature, then transfer to an ice bath at 0°C. Causality: **Methyl cholate** has significantly lower solubility in cold methanol than in hot methanol. This temperature differential drives spontaneous crystallization, leaving unreacted starting materials and byproducts dissolved in the mother liquor[2].
- Filtration & Washing: Filter the resulting white crystals under a vacuum. Wash the filter cake with ice-cold methanol to remove residual acid catalyst.
- Drying: Dry the purified crystals under reduced pressure to a constant weight.

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Step-by-step experimental workflow for the esterification of cholic acid.

Advanced Applications: Regioselective Acylation and Supramolecular Transport

Regioselective Acylation: In steroidal drug development, selectively modifying specific hydroxyl groups on the core is notoriously difficult. **Methyl cholate** provides an excellent scaffold because its three hydroxyl groups exhibit distinct levels of steric hindrance. The reactivity gradient is strictly C3 > C12 > C7[2][8]. Protocol Insight: By dissolving **methyl cholate** in pyridine at 0°C and adding exactly 2.0 equivalents of acetic anhydride, researchers can selectively acetylate the C-3 and C-12 positions. This leaves the highly hindered C-7 hydroxyl completely free for subsequent targeted oxidation, a mandatory step in the synthesis of ursodeoxycholic acid[7].

Supramolecular Carrier for Aldoses: **Methyl cholate** acts as a highly efficient supramolecular carrier for carbohydrates (such as glucose, galactose, and mannose). Because of its amphipathic nature, the hydrophilic concave face of **methyl cholate** forms stable, non-covalent hydrogen-bonded complexes with the hydroxyl groups of aldoses[3]. Mechanism: In Supported Liquid Membranes (SLMs), the lipophilic convex face of the **methyl cholate**-aldose complex allows it to dissolve into the hydrophobic membrane phase. This facilitates the passive transport of highly polar sugars across lipid barriers—a critical mechanism currently being studied for targeted drug delivery systems and selective carbohydrate separation[3].

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